

Essential Guide to the Proper Disposal of 4'-Methoxyflavanone

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Compound of Interest

Compound Name: 4'-Methoxyflavanone

Cat. No.: B3030837

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For researchers, scientists, and drug development professionals, adherence to strict safety and disposal protocols is fundamental to laboratory operations. This guide provides essential, step-by-step logistical information for the proper disposal of **4'-Methoxyflavanone**, ensuring laboratory safety and environmental compliance. All procedures must be executed in accordance with local, state, and federal regulations, and this document is intended to supplement, not replace, institutional and regulatory protocols.[\[1\]](#)

Immediate Safety and Handling

Before beginning any disposal procedure, it is critical to handle **4'-Methoxyflavanone** with appropriate care. The primary known hazard is that it is harmful if swallowed.[\[2\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[\[3\]](#)[\[4\]](#)
- Hand Protection: Wear compatible, chemical-resistant gloves.[\[3\]](#)
- Body Protection: A lab coat or other protective clothing is required to prevent skin exposure.[\[4\]](#)
- Respiratory Protection: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[5\]](#)

Chemical and Hazard Profile

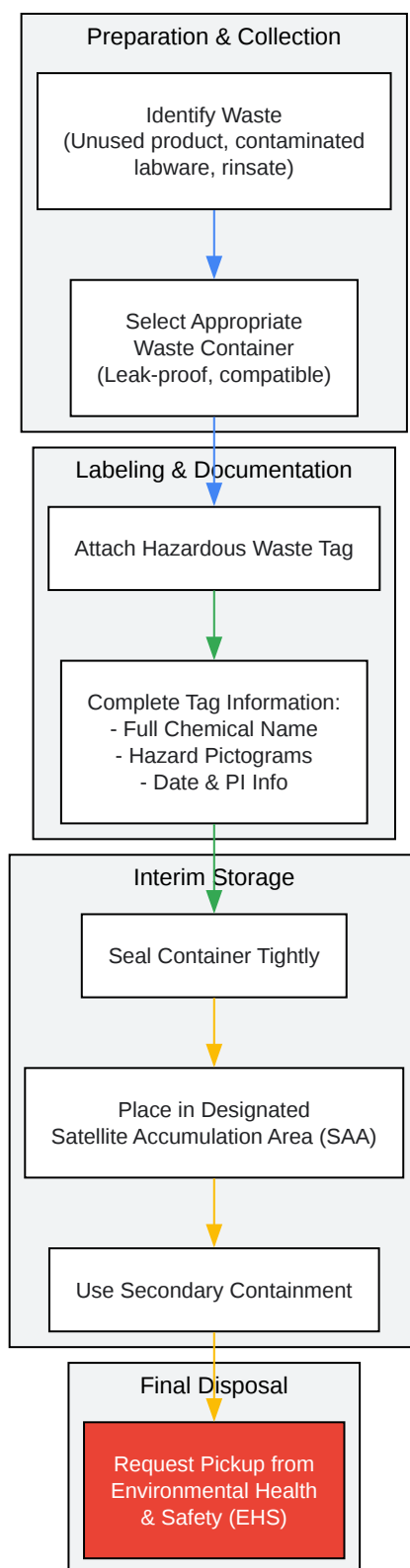
The following table summarizes key data for **4'-Methoxyflavanone**. This information is critical for accurate waste identification and labeling.

Property	Data	Reference
IUPAC Name	2-(4-methoxyphenyl)chromen-4-one	[2]
CAS Number	4143-74-2	[2]
Molecular Formula	C ₁₆ H ₁₂ O ₃	[2]
GHS Hazard Statement	H302: Harmful if swallowed	[2]
GHS Hazard Class	Acute toxicity, oral (Category 4)	[2] [5]

A summary of key identifiers and hazards for **4'-Methoxyflavanone**.

Disposal Protocol Workflow

The following diagram illustrates the required step-by-step workflow for the safe and compliant disposal of **4'-Methoxyflavanone** waste.



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